

Introduction to (2-((2-Methoxyethoxy)methyl)phenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(2-((2-Methoxyethoxy)methyl)phenyl)boronic acid
CAS No.:	858126-53-1
Cat. No.:	B1522648

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Organoboron compounds, particularly boronic acids, have seen a surge in interest within medicinal chemistry over the past two decades.[1][2] Initially overlooked due to perceived toxicity, this class of compounds is now recognized for its stability, versatile reactivity, and low toxicity.[1] **(2-((2-Methoxyethoxy)methyl)phenyl)boronic acid** is a specialized arylboronic acid derivative. Its unique structure, featuring a methoxyethoxy side chain, offers synthetic chemists a valuable reagent for introducing a specific phenyl moiety into complex molecular architectures. The primary utility of this compound lies in its function as a nucleophilic partner in palladium-catalyzed cross-coupling reactions, most notably the Nobel Prize-winning Suzuki-Miyaura reaction.[3] This reaction is a cornerstone of modern drug discovery, enabling the efficient construction of biaryl systems, which are common motifs in many pharmaceutical agents.

Physicochemical Properties and Specifications

Accurate characterization is the foundation of reproducible science. The key properties of **(2-((2-Methoxyethoxy)methyl)phenyl)boronic acid** are summarized below.

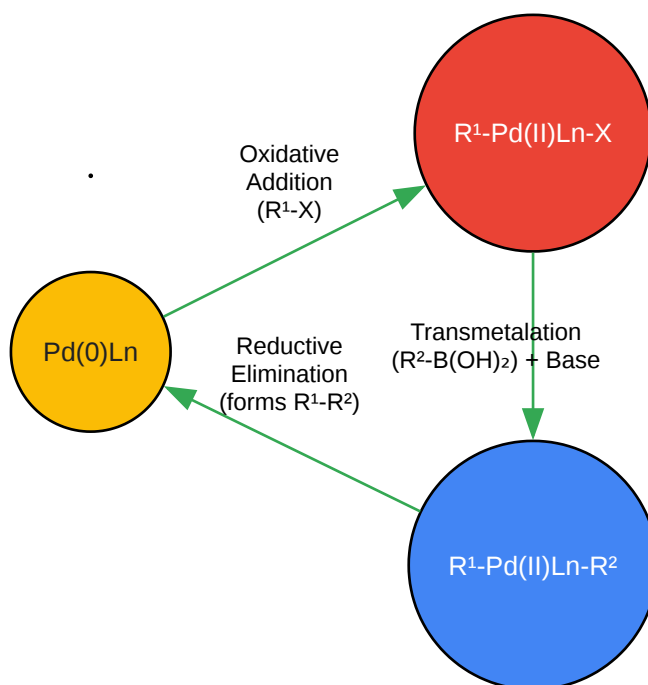
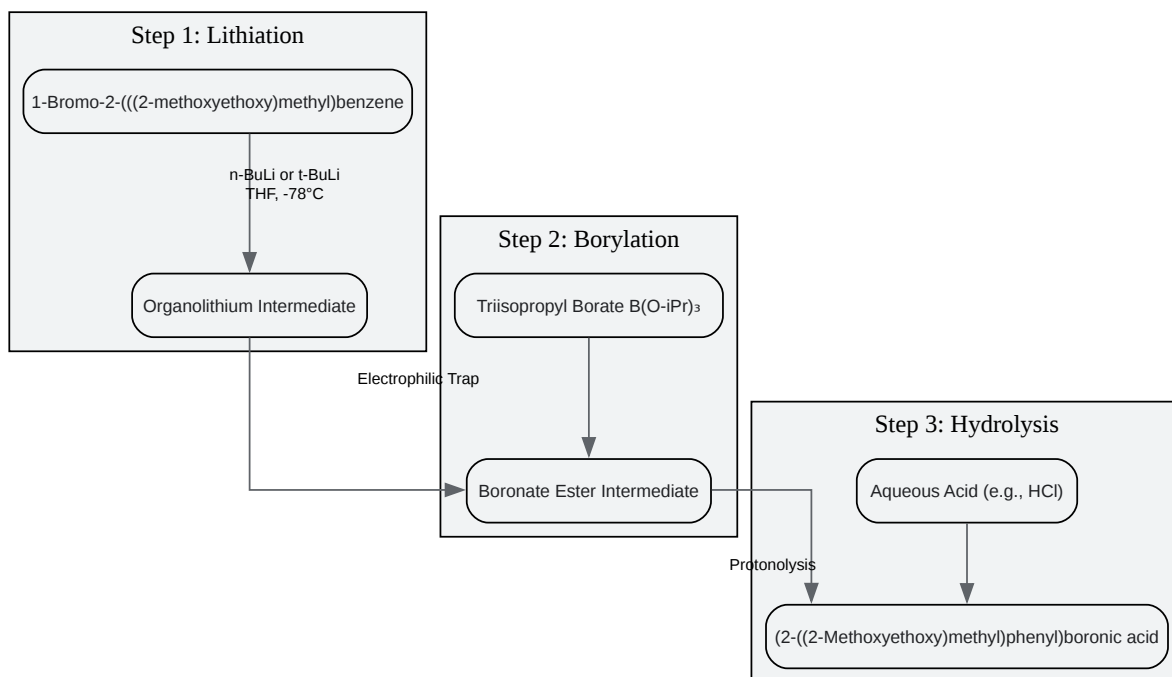
Property	Value	Source
CAS Number	858126-53-1	[4]
Molecular Formula	C ₁₀ H ₁₅ BO ₄	[4]
Molecular Weight	210.04 g/mol	[4]
IUPAC Name	(2-((2-Methoxyethoxy)methyl)phenyl)boronic acid	N/A
Appearance	Typically a solid (powder or crystalline)	[5]
Purity	≥95% (typical)	N/A
Storage Conditions	Sealed in a dry environment, refrigerated (2-8°C)	[4]
SMILES	COCCOCC1=CC=CC=C1B(O)O	[4]

Synthesis Pathway and Mechanistic Rationale

The synthesis of arylboronic acids is a well-established field. A common and effective method involves the reaction of an organometallic intermediate (such as an organolithium or Grignard reagent) with a trialkyl borate ester, followed by acidic hydrolysis.[6][7][8]

Proposed Synthetic Workflow

The synthesis of **(2-((2-Methoxyethoxy)methyl)phenyl)boronic acid** can be logically achieved from a suitable ortho-substituted bromobenzene precursor.



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Sources

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- To cite this document: BenchChem. [Introduction to (2-((2-Methoxyethoxy)methyl)phenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1522648/docs#introduction-to-2-2-methoxyethoxy-methyl-phenyl-boronic-acid>]

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